

# Technical Guide: Europium(III) Oxalate Hydrate

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## Compound of Interest

**Compound Name:** *Europium(III) oxalate hydrate*

**CAS No.:** 304675-55-6

**Cat. No.:** B3433455

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Primary CAS Number: 304675-55-6 Alternative CAS Numbers: 152864-32-9, 51373-59-2

Formula:

(typically

)

## Executive Summary

**Europium(III) oxalate hydrate** is a critical organometallic precursor used primarily in the synthesis of high-purity europium oxide (

) and luminescent metal-organic frameworks (MOFs). Its utility stems from its predictable thermal decomposition profile and low aqueous solubility (

), which allows for the quantitative recovery of europium ions from solution. This guide provides a rigorous technical analysis of its physicochemical properties, synthesis protocols, and thermal behavior, designed for researchers in solid-state chemistry and materials science.

## Chemical Identity and Registry

The nomenclature for hydrated rare-earth oxalates can be complex due to variable water content (hydration spheres). Researchers must verify the specific CAS based on the hydration

state required for their stoichiometry calculations.

Registry Parameter	Value	Notes
Primary CAS	304675-55-6	Most common identifier for the general hydrate used in commerce.
Secondary CAS	152864-32-9	Often associated with specific high-purity reagent grades.
Anhydrous CAS	2467-02-9	Theoretical anhydrous form (rarely isolated in ambient conditions).
Molecular Formula		The decahydrate is the most stable thermodynamic form precipitated from aqueous solution.
Molecular Weight	748.13 g/mol (Decahydrate)567.99 g/mol (Anhydrous)	Critical: Always verify the basis of weight on the CoA before gravimetric analysis.

## Physicochemical Characterization

**Europium(III) oxalate hydrate** exists as a white, crystalline powder.<sup>[1][2]</sup> Its insolubility in water is a defining feature utilized in separation chemistry.

Property	Metric	Technical Context
Appearance	White Crystalline Solid	Monoclinic crystal system (Space group ).
Solubility (Water)	Insoluble	is extremely low, preventing loss during washing steps.
Solubility (Acid)	Soluble	Dissolves in dilute , (releasing oxalic acid).
Thermal Stability	Dehydrates < 200°C	Multistep decomposition profile (see Section 5).
Hygroscopicity	Moderate	Can absorb atmospheric moisture; store in a desiccator.

## Synthesis Protocol: Controlled Precipitation

Objective: Synthesize high-purity

with controlled particle size distribution.

### Reagents

- Europium Source: Europium(III) Nitrate Pentahydrate ( ) or Europium(III) Chloride ( ).
- Precipitant: Oxalic Acid Dihydrate ( ).
- Solvent: Deionized Water (

).

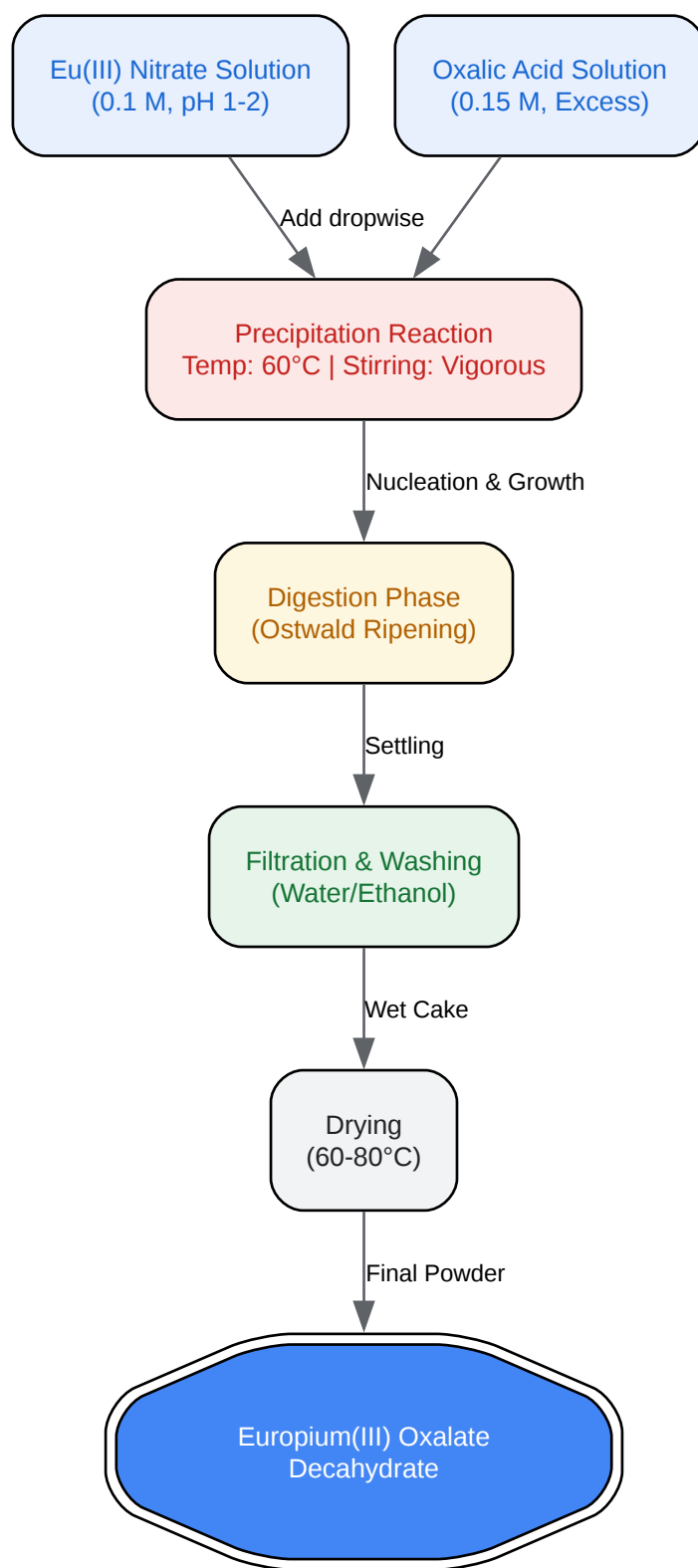
## Methodology

- Dissolution: Dissolve

in DI water to achieve a concentration of 0.1 M. Maintain pH ~1-2 to prevent premature hydrolysis.

- Precipitant Preparation: Prepare a 0.15 M oxalic acid solution (50% stoichiometric excess).
- Precipitation: Slowly add the oxalic acid solution to the europium solution under vigorous stirring at 60°C.
  - Why 60°C? Elevated temperature promotes crystal growth (Ostwald ripening), resulting in larger, more filterable particles compared to room temperature precipitation.
- Digestion: Stir for 1 hour, then allow the precipitate to settle (digest) for 2-4 hours.
- Filtration & Wash: Filter the white precipitate. Wash 3x with DI water and 1x with ethanol to facilitate drying.
- Drying: Dry at 60-80°C overnight. Do not exceed 100°C to prevent loss of lattice water if the specific hydrate stoichiometry is required.

## Synthesis Workflow Diagram



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Figure 1: Controlled precipitation workflow for **Europium(III) Oxalate Hydrate**. The digestion step is critical for minimizing fines and ensuring stoichiometric hydration.

## Thermal Decomposition & Analysis

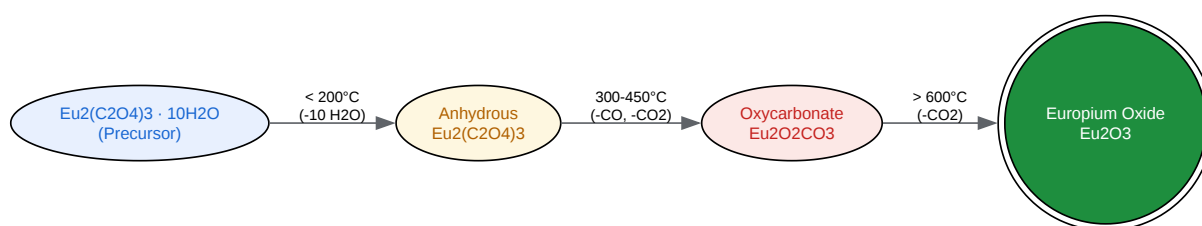
For researchers utilizing this compound as a precursor for

(e.g., for phosphor synthesis), understanding the thermal decomposition profile is vital. The decomposition occurs in three distinct stages.

### Decomposition Mechanism[3][4]

- Dehydration (Ambient - 200°C): Loss of water molecules.
- Decomposition to Oxycarbonate (300°C - 450°C): Breakdown of the oxalate ligand.
- Oxide Formation (> 600°C): Final conversion to the stable oxide.

### Thermal Pathway Diagram



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Figure 2: Thermal decomposition pathway. Note that the oxycarbonate intermediate is stable over a specific temperature range before final conversion to the oxide.

## Applications in Research & Industry

### Phosphor Precursor

Europium-doped yttrium oxide (

) is the standard red phosphor for fluorescent lamps and LEDs. The oxalate coprecipitation method (using Eu oxalate and Y oxalate) ensures atomic-level mixing of the dopant, which is superior to solid-state mixing of oxides.

## Metal-Organic Frameworks (MOFs)

Europium oxalate serves as a building block for luminescent MOFs. The oxalate ligand acts as a bridge between

centers, creating porous 3D networks used in chemical sensing (e.g., detecting acetone or explosives via fluorescence quenching).

## Radiochemical Separation

Due to the high insolubility of the oxalate, this form is used to separate europium from other soluble ions in nuclear waste reprocessing or rare-earth mining operations.

## Safety and Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3]
Acute Toxicity (Dermal)	H312	Harmful in contact with skin.[3]
Eye Irritation	H319	Causes serious eye irritation.

Handling Protocol:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Inhalation: Use in a fume hood if generating dust.
- Storage: Store in a cool, dry place. Keep container tightly closed to maintain hydration state.

## References

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## Sources

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